

chemical structure of Syntelin

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Compound of Interest

Compound Name: Syntelin

Cat. No.: B612221

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An In-depth Technical Guide to the Chemical Structure and Core Biology of **Syntelin**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Syntelin is a novel small molecule inhibitor targeting the mitotic kinesin Centromere-Associated Protein E (CENP-E). This document provides a comprehensive technical overview of **Syntelin**, including its chemical properties, mechanism of action, and its effects on triple-negative breast cancer (TNBC). Detailed experimental protocols and quantitative data from key studies are presented to facilitate further research and development.

Chemical Structure and Properties of Syntelin

Syntelin is a heterocyclic compound with the IUPAC name 2-((5-(((4-amino-5,6,7,8-tetrahydrobenzo[1,2]thieno[2,3-d]pyrimidin-2-yl)thio)methyl)-4-phenyl-4H-1,2,4-triazol-3-yl)thio)acetic acid. Its chemical properties are summarized in the table below.

Property	Value
Chemical Formula	C ₂₁ H ₂₀ N ₆ O ₂ S ₃
Molecular Weight	484.62 g/mol
CAS Number	438481-33-5
Appearance	Solid powder
Solubility	Soluble in DMSO, not in water

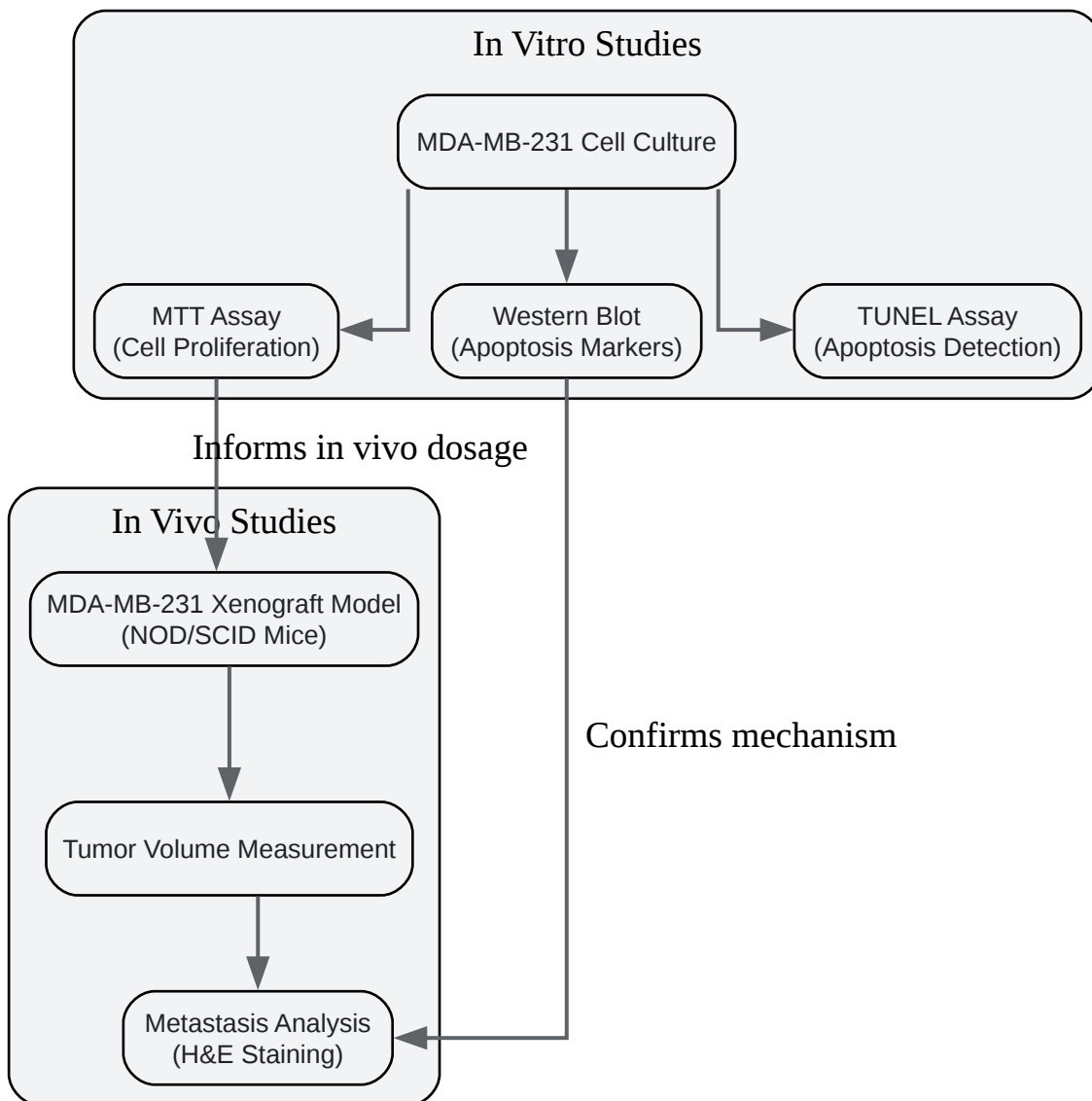
Mechanism of Action: Targeting CENP-E in Mitosis

Syntelin functions as a first-in-class, selective inhibitor of CENP-E, a crucial motor protein in mitosis.[3] CENP-E is responsible for the proper alignment of chromosomes at the metaphase plate, a critical step for accurate cell division.[4]

Syntelin's mechanism of action involves the following key steps:

- **Binding to CENP-E:** **Syntelin** binds to the motor domain of CENP-E.
- **Inhibition of ATPase Activity:** This binding inhibits the ATPase activity of CENP-E, which is essential for its motor function along microtubules.
- **Disruption of Chromosome Congression:** The inhibition of CENP-E's motor activity leads to the failure of chromosomes to align properly at the metaphase plate.
- **Activation of Spindle Assembly Checkpoint (SAC):** The misaligned chromosomes activate the SAC, a cellular surveillance mechanism that halts the cell cycle in mitosis.
- **Mitotic Arrest:** Prolonged activation of the SAC leads to mitotic arrest, preventing the cell from proceeding to anaphase.
- **Induction of Apoptosis:** Ultimately, the sustained mitotic arrest triggers programmed cell death, or apoptosis.

The following diagram illustrates the signaling pathway of **Syntelin's** action.



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